

A Comprehensive Technical Guide to 4-Methyl-1-hexene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl-1-hexene

Cat. No.: B165699

[Get Quote](#)

This guide serves as a technical resource for researchers, scientists, and professionals in drug development, providing essential data on the chemical properties of **4-Methyl-1-hexene**.

Core Compound Data

4-Methyl-1-hexene is an organic compound classified as an alkene. Its chemical structure and properties are fundamental for its use in various chemical syntheses. The following table summarizes its key quantitative identifiers.

Parameter	Value	Source
Molecular Formula	C ₇ H ₁₄	[1][2][3]
Molecular Weight	98.19 g/mol	[1][2][3][4][5]
CAS Registry Number	3769-23-1	[1][2][6]
Density	0.7±0.1 g/cm ³	[7]
Boiling Point	85.4±7.0 °C at 760 mmHg	[7]

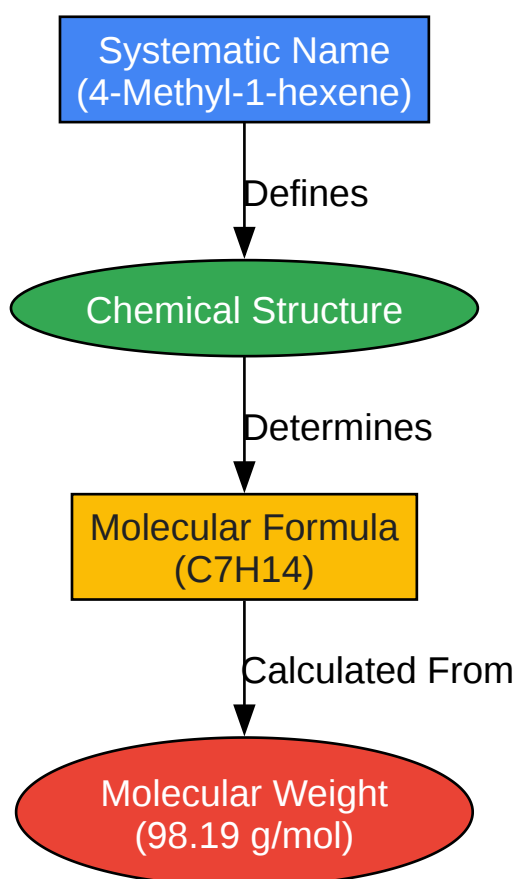
Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **4-Methyl-1-hexene** are highly dependent on the specific application (e.g., polymerization, fine chemical synthesis, metabolic studies). Standard analytical methods such as Gas Chromatography (GC) for purity

assessment and Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy for structural elucidation are typically employed. For specific, validated protocols, researchers should refer to peer-reviewed chemical literature or established chemical databases.

Logical Relationships in Chemical Identification

The identity of a chemical compound like **4-Methyl-1-hexene** is established through a logical hierarchy of its identifiers. The systematic name dictates the structure, from which the molecular formula is derived. The molecular weight is then calculated from this formula using the atomic weights of the constituent elements.



[Click to download full resolution via product page](#)

Caption: Logical workflow from chemical name to molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Methyl-1-hexene | C₇H₁₄ | CID 19589 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-METHYL-1-HEXENE | 3769-23-1 [chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. 4-Methyl-1-hexene, (4R)- | C₇H₁₄ | CID 92171143 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Methyl-1-hexene ≥98.0% (GC) | 3769-23-1 [sigmaaldrich.com]
- 6. 1-Hexene, 4-methyl- [webbook.nist.gov]
- 7. 4-Methyl-1-hexene | CAS#:3769-23-1 | Chemsrcc [chemsrc.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Methyl-1-hexene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165699#4-methyl-1-hexene-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com